

In-Depth Technical Guide on Diethyl Glutaconate: Safety Data and Handling Precautions

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Compound of Interest

Compound Name: *Diethyl glutaconate*

Cat. No.: *B146653*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and detailed handling precautions for **diethyl glutaconate**. The following sections summarize its chemical and physical properties, outline potential hazards, and provide protocols for safe laboratory use, emergency procedures, and proper disposal.

Chemical and Physical Properties

Diethyl glutaconate is a combustible liquid. A summary of its key quantitative data is presented in the tables below for easy reference and comparison.

Table 1: Identification and Physical Properties

Property	Value	Source
CAS Number	2049-67-4	[1] [2] [3]
Molecular Formula	C ₉ H ₁₄ O ₄	[2] [3]
Molecular Weight	186.21 g/mol	[1] [3]
Appearance	Liquid	[1]
Boiling Point	236-238 °C	[1]
Density	1.053 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.446	[1]

Table 2: Safety and Hazard Information

Property	Value	Source
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Storage Class	10 - Combustible liquids	[1]
Water Hazard Class (WGK)	3	[1]

Hazard Identification and Toxicology

While specific toxicological studies on **diethyl glutaconate** are not readily available in the public domain, its classification as a combustible liquid and its water hazard class indicate that it must be handled with care. Based on general principles for handling laboratory chemicals, the primary hazards are associated with its flammability and potential for causing irritation upon contact.

Potential Health Effects:

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Inhalation: Vapors or mists may cause respiratory tract irritation.

- Ingestion: The toxicological properties upon ingestion have not been fully investigated.

Due to the limited specific toxicity data, it is prudent to handle **diethyl glutaconate** as a potentially hazardous substance and minimize all routes of exposure.

Experimental Protocols and Handling Precautions

Adherence to strict safety protocols is essential when working with **diethyl glutaconate**. The following sections provide detailed methodologies for its safe handling in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **diethyl glutaconate** to determine the appropriate level of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A flame-resistant laboratory coat, long pants, and closed-toe shoes.

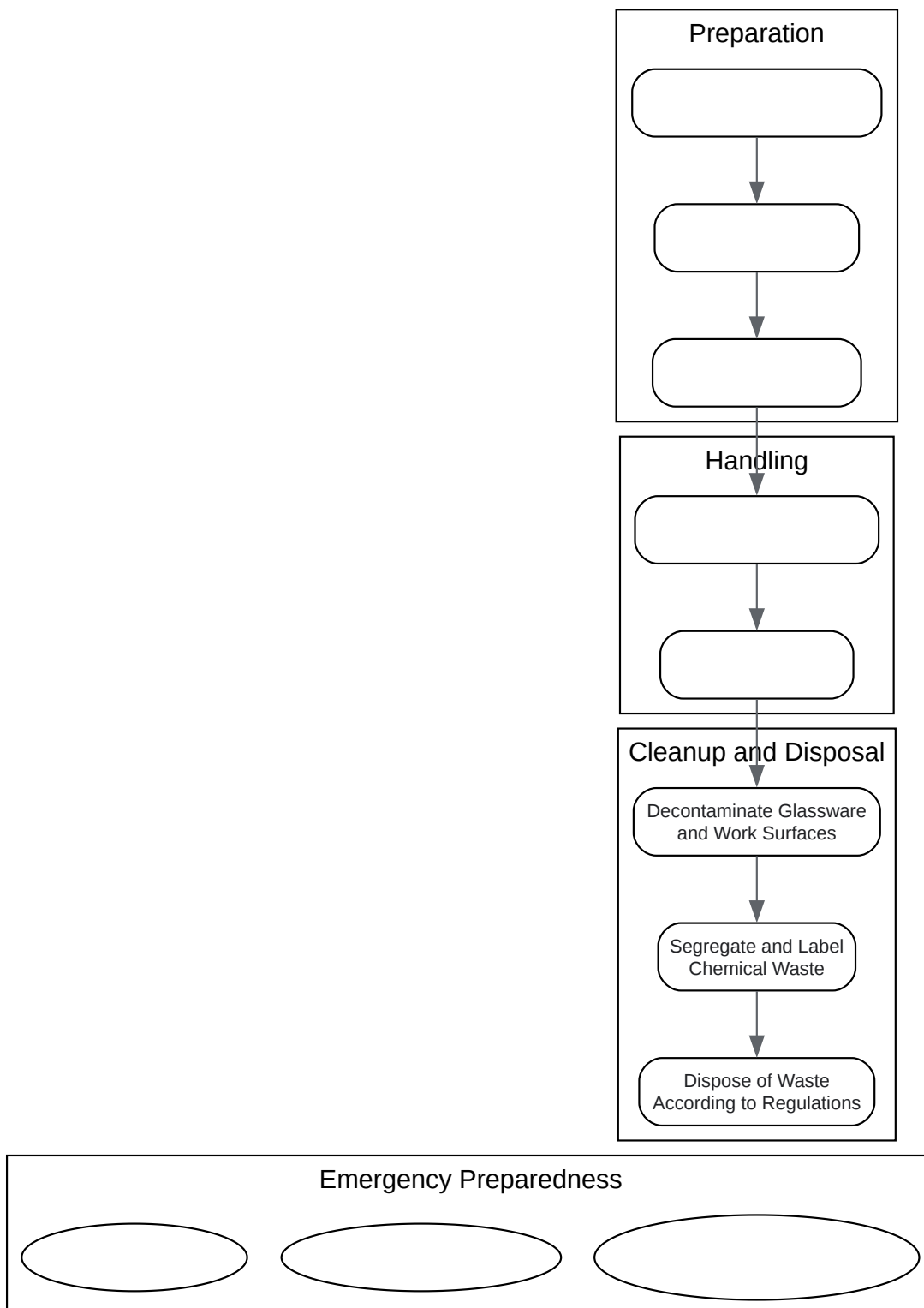
Engineering Controls

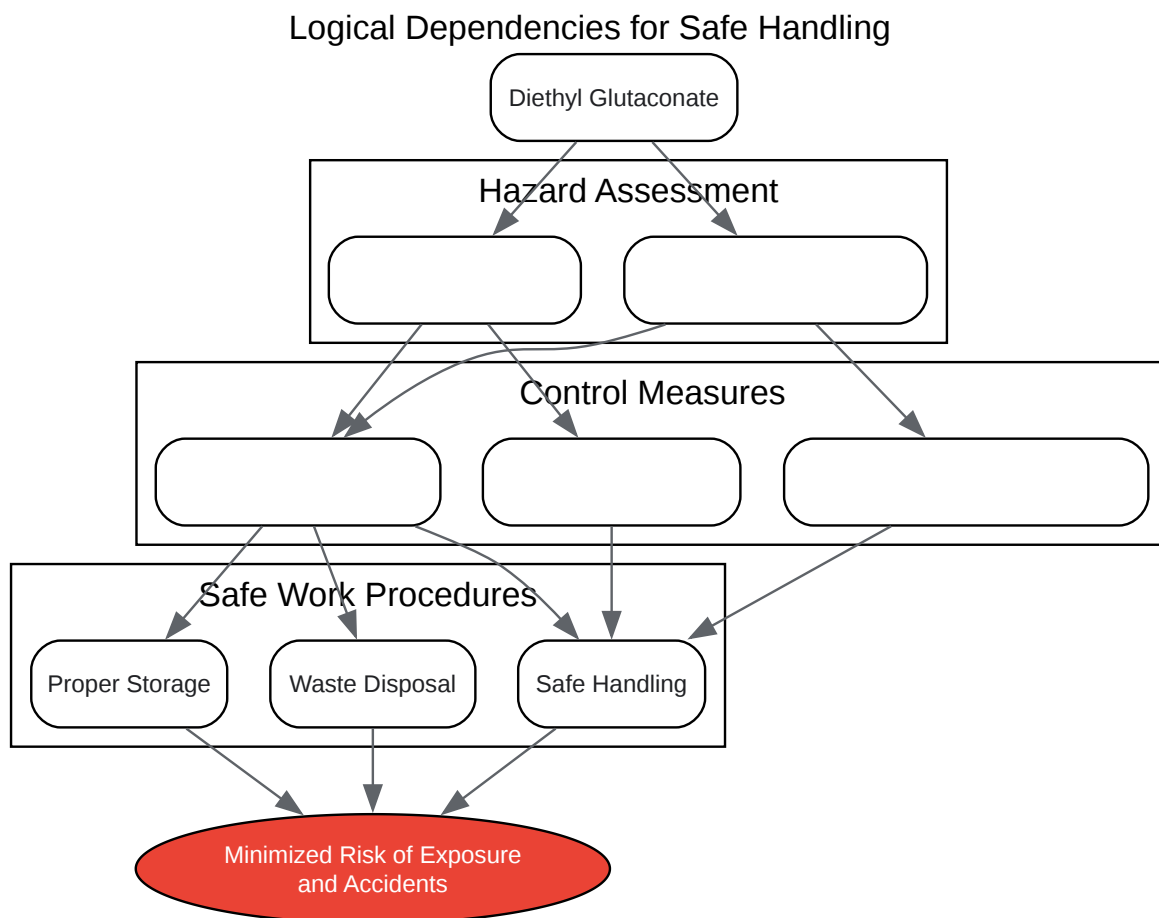
- Work with **diethyl glutaconate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

General Handling Workflow

The following diagram illustrates a generalized workflow for the safe handling of a combustible liquid like **diethyl glutaconate** in a laboratory setting.

General Laboratory Workflow for Handling Diethyl Glutaconate





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